Technical Support Center: 5-[(4-Chloro-3-methylphenoxy)methyl]-2-furaldehyde

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Compound of Interest

Compound Name:	*5-[(4-Chloro-3-methylphenoxy)methyl]-2-furaldehyde*
CAS No.:	*438220-50-9*
Cat. No.:	*B454982*

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Prepared by the Senior Application Scientist Team

Welcome to the technical support guide for **5-[(4-Chloro-3-methylphenoxy)methyl]-2-furaldehyde** (CAS No: 438220-50-9). This document is intended for researchers, scientists, and drug development professionals. It provides in-depth troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during the handling, storage, and experimental use of this compound. Our approach is to explain the causality behind experimental observations and provide robust, self-validating protocols.

Introduction to the Compound

5-[(4-Chloro-3-methylphenoxy)methyl]-2-furaldehyde is a substituted furan derivative. The structure consists of a furaldehyde core, which is known for its chemical reactivity, linked via an ether bond to a 4-chloro-3-methylphenol group.[1][2] Like many furaldehydes, this compound can be susceptible to degradation under various environmental and experimental conditions, including exposure to air, light, heat, and non-neutral pH.[3][4] Understanding these

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degradation pathways is critical for ensuring the integrity of experimental results, establishing appropriate storage conditions, and developing stable formulations.

Frequently Asked Questions & Troubleshooting Guides

Q1: I'm observing a new, more polar peak in my HPLC analysis after storing a solution of the compound. What is the likely identity of this degradant?

A1: The most common degradation pathway for furaldehydes, especially when exposed to air (oxygen), is the oxidation of the aldehyde group to a carboxylic acid.[3] In this case, the primary degradation product you are likely observing is 5-[(4-Chloro-3-methylphenoxy)methyl]-2-furoic acid.

- Causality: The aldehyde functional group (-CHO) at the 2-position of the furan ring is readily oxidized to a carboxylic acid (-COOH). This transformation increases the polarity of the molecule, resulting in an earlier elution time on a reverse-phase HPLC column compared to the parent compound. This is a common phenomenon observed in many aldehyde-containing compounds. Furan derivatives can be particularly sensitive to auto-oxidation, which can be accelerated by light and heat.[3]

- Troubleshooting & Validation:

  - Mass Spectrometry: Analyze the new peak by LC-MS. The expected $(M+H)^+$ ion for the carboxylic acid derivative ($C_{13}H_{11}ClO_4$) would be approximately m/z 267.0, which is 16 mass units higher than the parent compound ($C_{13}H_{11}ClO_3$, $(M+H)^+ \approx$ m/z 251.0).

  - Preventative Measures: To minimize oxidation, store the compound as a solid in a cool, dark place. For solutions, use freshly degassed solvents, prepare solutions immediately before use, and consider blanketing the vial headspace with an inert gas like argon or nitrogen.

  - Forced Degradation: To confirm, intentionally degrade a small sample by exposing it to a mild oxidizing agent (e.g., 3% hydrogen peroxide) for a short period. If the peak area of the impurity increases, it strongly supports its identity as an oxidation product.

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Q2: My compound appears to be unstable in an aqueous buffer with a pH below 6. What reaction is occurring?

A2: The ether linkage connecting the furan moiety to the phenoxy group is susceptible to acid-catalyzed hydrolysis. Under acidic conditions, the molecule can cleave into two smaller fragments: 4-Chloro-3-methylphenol and 5-(hydroxymethyl)-2-furaldehyde (HMF).

- Causality: The ether oxygen can be protonated under acidic conditions, making the adjacent carbon atom more electrophilic and susceptible to nucleophilic attack by water. This leads to the cleavage of the C-O bond. Forced degradation studies on the closely related compound HMF have shown it to be particularly unstable under acidic and neutral hydrolytic conditions.[4]

- Troubleshooting & Validation:

  - Product Identification: Use LC-MS to screen for the expected degradation products. Look for ions corresponding to 4-Chloro-3-methylphenol (C_7H_7ClO) and HMF ($C_6H_6O_3$).

  - pH Control: If your experiment requires an aqueous environment, use a well-buffered system and keep the pH neutral to slightly alkaline if the compound's stability permits. Run a pH stability profile to determine the optimal range for your application.

  - Aprotic Solvents: Whenever possible, use aprotic solvents (e.g., acetonitrile, DMSO, THF) to prevent hydrolysis if water is not required for the reaction.

Q3: What are the potential metabolic pathways for this compound in a biological system?

A3: In biological systems, furaldehydes are typically metabolized through two primary enzymatic pathways: oxidation and reduction of the aldehyde group.[5][6]

- Pathway 1: Oxidation: Similar to chemical oxidation, aldehyde dehydrogenases can convert the aldehyde group to a carboxylic acid, yielding 5-[(4-Chloro-3-methylphenoxy)methyl]-2-furoic acid. This is often a primary detoxification pathway.[7]

- Pathway 2: Reduction: Alcohol dehydrogenases or other reductases can reduce the aldehyde group to a primary alcohol, forming {5-[(4-Chloro-3-methylphenoxy)methyl]furan-2-

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yl}methanol. This biotransformation is common for furaldehydes in various organisms, including yeast.[8]

- Other Possibilities: While less common for the furan portion, Phase I metabolism could potentially occur on the aromatic ring (e.g., hydroxylation) or the methyl group (oxidation to an alcohol). Phase II metabolism could involve conjugation of the resulting carboxylic acid or alcohol metabolites with glycine, glucuronic acid, or sulfate.[9]

- Experimental Approach: To investigate the metabolism, incubate the compound with liver microsomes (for Phase I) or hepatocytes (for Phase I and II) and analyze the supernatant over time by LC-MS/MS to identify and quantify the appearance of metabolites.

Q4: I need to perform a forced degradation study. What conditions should I use and what should I expect?

A4: A forced degradation or stress testing study is essential to understand the intrinsic stability of a compound. Here are the standard conditions and expected outcomes based on the compound's structure.

- Hydrolytic Degradation:
  - Acidic: 0.1 M HCl at elevated temperature (e.g., 60 °C). Expect ether bond cleavage to yield 4-Chloro-3-methylphenol and HMF.[4]
  - Basic: 0.1 M NaOH at elevated temperature. The compound may show greater stability, but Cannizzaro-type disproportionation of the aldehyde (forming both the corresponding alcohol and carboxylic acid) is possible under strong basic conditions.[3]
  - Neutral: Water at elevated temperature. Slower degradation may occur, likely through hydrolysis.
- Oxidative Degradation:
  - Condition: 3-30% H_2O_2 at room temperature.
  - Expected Product: Primarily 5-[(4-Chloro-3-methylphenoxy)methyl]-2-furoic acid. More aggressive oxidation could lead to furan ring opening.[10][11]

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- Photolytic Degradation:
  - Condition: Expose a solution (e.g., in acetonitrile/water) to UV light (e.g., 254 nm or 365 nm) and white light in a photostability chamber.
  - Expected Outcome: Furan rings are known to be photoreactive. Expect complex degradation, potentially leading to polymerization or fragmentation. It is crucial to compare against a dark control sample.[12][13]
- Thermal Degradation:
  - Condition: Heat the solid compound or a solution at a high temperature (e.g., 80-100 °C).
  - Expected Outcome: Assess for decomposition, which may lead to a complex mixture of products. Furaldehydes can polymerize or decompose upon heating.[3]

Data & Protocols

Table 1: Summary of Potential Degradation Products

Degradation Pathway	Product Name	Molecular Formula	Molecular Weight (g/mol)	Expected $(M+H)^+$ m/z
Parent Compound	5-[(4-Chloro-3-methylphenoxy) methyl]-2-furaldehyde	$C_{13}H_{11}ClO_3$	250.68	251.0
Oxidation	5-[(4-Chloro-3-methylphenoxy) methyl]-2-furoic acid	$C_{13}H_{11}ClO_4$	266.68	267.0
Reduction	{5-[(4-Chloro-3-methylphenoxy) methyl]furan-2-yl}methanol	$C_{13}H_{13}ClO_3$	252.70	253.1
Acid Hydrolysis	4-Chloro-3-methylphenol	C_7H_7ClO	142.58	143.0
Acid Hydrolysis	5-(Hydroxymethyl)-2-furaldehyde (HMF)	$C_6H_6O_3$	126.11	127.0

Experimental Protocol: Forced Degradation Study

This protocol outlines a general procedure for stress testing. Concentrations and time points should be optimized for your specific analytical method.

- Prepare Stock Solution: Prepare a 1 mg/mL stock solution of **5-[(4-Chloro-3-methylphenoxy)methyl]-2-furaldehyde** in acetonitrile.
- Set Up Stress Conditions: For each condition, mix 1 mL of the stock solution with 1 mL of the stressor solution in a sealed vial.
  - Acid: 1 mL stock + 1 mL 0.2 M HCl.

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- Base: 1 mL stock + 1 mL 0.2 M NaOH.
- Oxidative: 1 mL stock + 1 mL 6% H_2O_2.
- Thermal: 1 mL stock + 1 mL acetonitrile/water (1:1).
- Control: 1 mL stock + 1 mL acetonitrile/water (1:1).

- Incubation:
  - Place the Acid, Base, and Thermal vials in a water bath at 60 °C.
  - Keep the Oxidative and Control vials at room temperature, protected from light.
- Time Points: Withdraw aliquots (e.g., 100 µL) at specified time points (e.g., 0, 2, 4, 8, 24 hours).
- Quenching: Immediately neutralize the acid and base samples by adding an equimolar amount of base or acid, respectively. Dilute all samples with the mobile phase to an appropriate concentration for analysis.
- Analysis: Analyze all samples by a stability-indicating HPLC-UV method. Use LC-MS to identify the mass of the degradation products.
- Data Interpretation: Calculate the percentage degradation by comparing the peak area of the parent compound in the stressed sample to the control sample at T=0. Identify degradants by their retention time and mass-to-charge ratio.

Visualized Pathways and Workflows

Proposed Degradation Pathways

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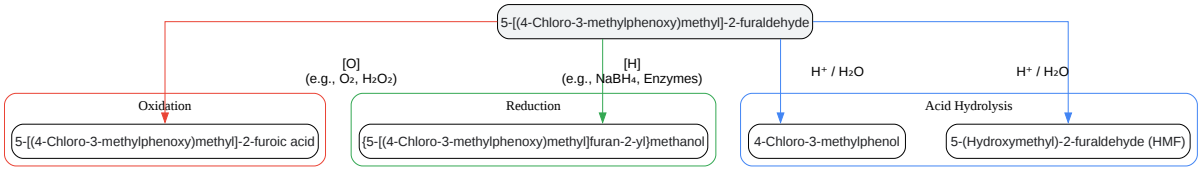

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Caption: Key chemical degradation pathways of the target compound.

Experimental Workflow for Degradation Analysis

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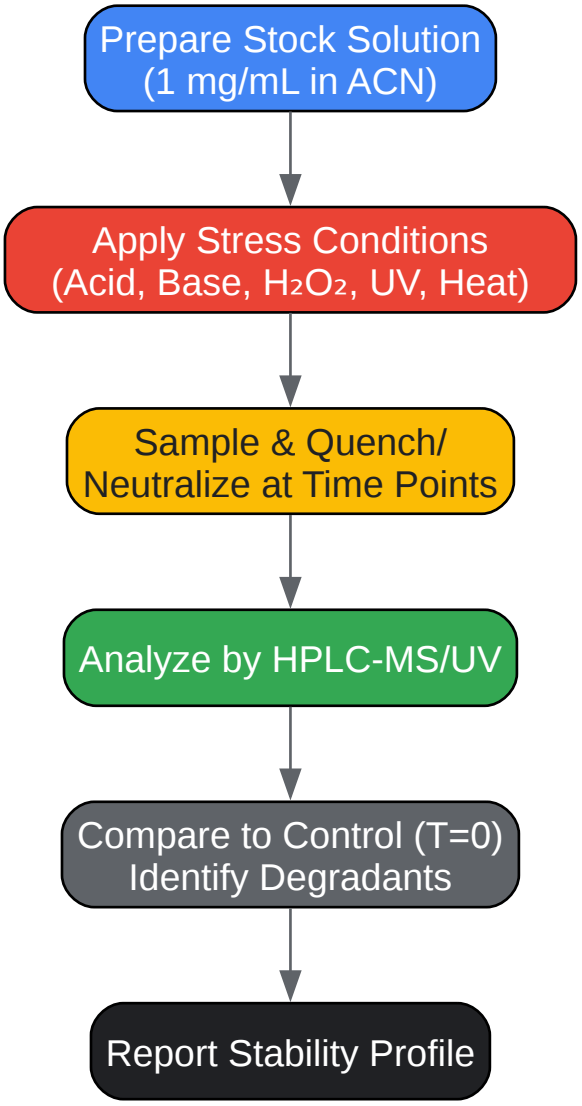

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Caption: Workflow for a forced degradation (stress testing) study.

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